

# Application Notes and Protocols for DL-Mannitol-13C in Human Studies

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## Compound of Interest

Compound Name: DL-Mannitol-13C

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These application notes provide detailed guidance on the dosage, administration, and analysis of **DL-Mannitol-13C** for human research studies, with a primary focus on its application as a biomarker for intestinal permeability.

## Introduction

**DL-Mannitol-13C** is a stable, isotopically labeled form of mannitol, a sugar alcohol that is minimally metabolized in humans.<sup>[1]</sup> Its primary application in clinical research is as a probe for assessing intestinal permeability.<sup>[1][2][3]</sup> Due to the low natural abundance of <sup>13</sup>C, **DL-Mannitol-13C** can be distinguished from endogenous and dietary sources of unlabeled mannitol, offering a significantly lower baseline and higher accuracy in permeability assessments.<sup>[1][4]</sup> When orally administered, its absorption through the intestinal barrier and subsequent excretion in urine provides a quantitative measure of gut permeability.<sup>[1]</sup>

## Dosage and Administration

The recommended dosage of **DL-Mannitol-13C** for intestinal permeability studies in healthy adults is a single oral dose of 100 mg.<sup>[1]</sup> This dosage has been shown to be safe and effective in providing a measurable amount of the tracer in urine for accurate analysis.<sup>[1]</sup>

Table 1: Dosage and Administration Summary for Intestinal Permeability Studies

Parameter	Recommendation	Source(s)
Compound	DL-Mannitol-13C	<a href="#">[1]</a> <a href="#">[2]</a>
Dosage	100 mg	<a href="#">[1]</a>
Route of Administration	Oral	<a href="#">[1]</a>
Vehicle	Dissolved in 250 mL of water	<a href="#">[1]</a>
Co-administered Probes	Often administered with 1 g of Lactulose for the Lactulose/Mannitol ratio test.	<a href="#">[1]</a>
Patient Population	Healthy Adult Volunteers	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

Note: Further studies are needed to validate the optimal dosage in specific disease states such as celiac disease or inflammatory bowel disease.[\[1\]](#)

## Experimental Protocols

### Subject Preparation

- **Dietary Restrictions:** Subjects should be instructed to avoid foods and medications containing mannitol and other sugar alcohols for at least two days prior to the study.[\[1\]](#) They should also refrain from consuming any artificial sweeteners, lactulose, and medications that may affect gastrointestinal transit or permeability for a specified period before the test.[\[1\]](#)
- **Fasting:** Subjects should fast overnight for a minimum of 8 hours before the administration of the test solution.[\[1\]](#)
- **Baseline Urine Collection:** A baseline urine sample should be collected immediately before the administration of the **DL-Mannitol-13C** solution to measure any background levels of the tracer.[\[1\]](#)

### Administration Protocol

- **Solution Preparation:** Dissolve 100 mg of **DL-Mannitol-13C** powder in 250 mL of purified water. If co-administering with lactulose, dissolve 1 g of lactulose in the same solution.[\[1\]](#)

- Administration: The subject should drink the entire 250 mL solution.[\[1\]](#)

## Urine Sample Collection

- Timed Collections: Urine should be collected in separate, pooled samples over specific time intervals. A common collection schedule is 0-2 hours, 2-8 hours, and 8-24 hours post-administration.[\[1\]](#)
- Sample Handling and Storage: The total volume of each urine collection should be recorded. Aliquots should be stored frozen at -20°C or lower until analysis.

## Analytical Methodology: HPLC-Tandem Mass Spectrometry (HPLC-MS/MS)

The quantification of **DL-Mannitol-13C** in urine is most accurately performed using a validated HPLC-MS/MS method.[\[1\]](#)[\[4\]](#)[\[5\]](#)

## Sample Preparation

- Thawing and Mixing: Thaw urine samples at room temperature and vortex for 10 seconds.[\[6\]](#)
- Dilution and Internal Standard Addition: Dilute a small volume (e.g., 25 µL) of the urine sample with a solution containing a known concentration of an appropriate internal standard, such as 13C6-Mannitol.[\[1\]](#)[\[6\]](#) A typical dilution is 11-fold.[\[1\]](#)
- Protein Precipitation and Filtration: If necessary, precipitate proteins using a solvent like acetonitrile, vortex, and then filter or centrifuge to obtain a clear supernatant for injection.[\[6\]](#)

## HPLC-MS/MS Parameters

Table 2: Example HPLC-MS/MS Parameters for **DL-Mannitol-13C** Analysis in Urine

Parameter	Specification	Source(s)
HPLC System	Cohesive LC system or equivalent	[1]
Column	CARBOsep CoreGel 87C (300 × 7.8 mm, 9 µm)	[1]
Mobile Phase	Isocratic 5% methanol/water containing 0.1 mM ammonium acetate	[1]
Mass Spectrometer	API 5000 triple quadrupole mass spectrometer or equivalent	[1]
Ionization Mode	Electrospray Ionization (ESI), Negative Mode	[1]
Detection Mode	Multiple-Reaction Monitoring (MRM)	[1]
MRM Transitions	13C(1)-Mannitol: 182.05/89, 13C(6)-Mannitol (I.S.): 186.9/60.9	[1]
Calibration Range	0-500 µg/mL for mannitol	[1]
Limit of Quantification (LoQ)	As low as 0.029 pg/mL (research setting)	[1]

## Data Analysis and Interpretation

The primary outcome of the intestinal permeability test is the percentage of the administered **DL-Mannitol-13C** dose excreted in the urine over a specific time period. The 0-2 hour collection is thought to primarily reflect small bowel permeability.[1]

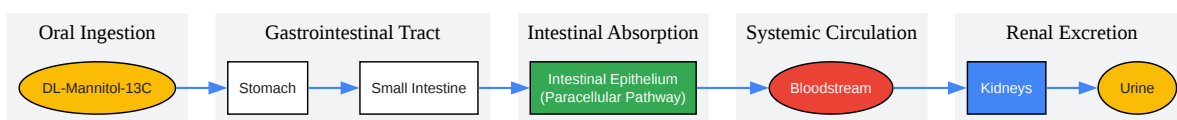
Table 3: Urinary Excretion of 13C-Mannitol in Healthy Volunteers (100 mg oral dose)

Time Interval	Mean Cumulative Excretion (mg)	Source(s)
0-24 hours	31 mg	[1]

A higher percentage of excreted **DL-Mannitol-13C** suggests increased intestinal permeability. [1] When co-administered with lactulose, the lactulose-to-mannitol ratio (LMR) is often calculated, with an elevated ratio indicating compromised intestinal barrier integrity.[1]

## Visualizations

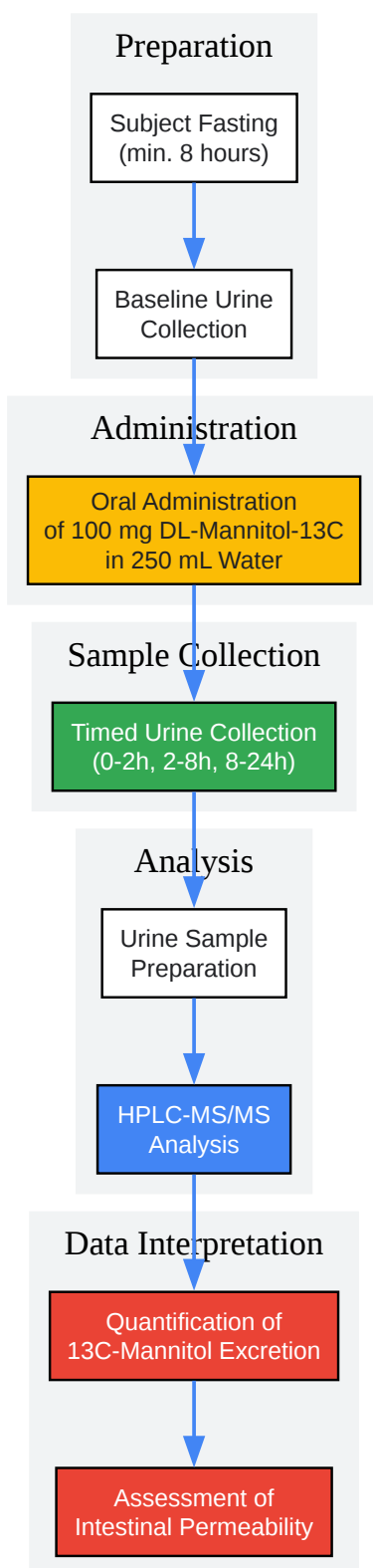
### Signaling Pathway: Absorption and Excretion of DL-Mannitol-13C



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Caption: Absorption and excretion pathway of orally administered **DL-Mannitol-13C**.

## Experimental Workflow



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Caption: Experimental workflow for intestinal permeability assessment using **DL-Mannitol-13C**.

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